

An In-depth Technical Guide on the Solubility of Tetraamminecopper(II) Sulfate

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Compound of Interest

Compound Name: *Tetraamminecopper(II) sulfate hydrate*

Cat. No.: *B12351667*

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This technical guide provides a detailed overview of the solubility characteristics of tetraamminecopper(II) sulfate ($[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$), a well-known coordination compound. The document summarizes quantitative solubility data, outlines relevant experimental protocols, and presents logical workflows through diagrams, offering valuable information for laboratory and development applications.

Solubility of Tetraamminecopper(II) Sulfate

Tetraamminecopper(II) sulfate, which typically exists as the monohydrate ($[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$), is a dark blue-purple crystalline solid.^{[1][2]} Its solubility is a critical parameter for its synthesis, purification, and various applications, including its use as a pesticide, a fabric dyeing agent, and a precursor for other copper compounds.^{[3][4]} The compound is characterized by its high solubility in water and general insolubility in organic solvents.^{[5][6]}

The solubility of tetraamminecopper(II) sulfate has been determined in aqueous and non-aqueous media. The data is summarized in the table below for easy comparison.

Solvent	Temperature (°C)	Solubility (g / 100 g of solvent)	Reference(s)
Water	21.5	18.5	[1] [2] [5] [7]
Ethanol	20	Insoluble	[5]

Tetraamminecopper(II) sulfate is highly soluble in water, dissolving to form a characteristic deep blue-violet solution.[\[2\]](#)[\[6\]](#) This color is due to the presence of the tetraamminecopper(II) complex cation, $[\text{Cu}(\text{NH}_3)_4]^{2+}$.[\[2\]](#) The measured solubility in water is 18.5 g per 100 g of water at 21.5 °C.[\[1\]](#)[\[5\]](#)[\[6\]](#) The dissolution process in water is an equilibrium between the solid state and the solvated ions.

The compound is effectively insoluble in ethanol.[\[5\]](#) This low solubility is exploited during its synthesis, where ethanol is added to an aqueous solution of the complex to induce precipitation.[\[8\]](#)[\[9\]](#)[\[10\]](#) The addition of a water-miscible organic solvent like ethanol reduces the overall polarity of the solvent mixture, thereby decreasing the solubility of the ionic complex and causing it to crystallize out of the solution.[\[8\]](#)[\[9\]](#)

Other organic solvents that are miscible with water but in which the complex is poorly soluble can also be used to precipitate it. These include methanol, acetone (propanone), isopropanol, and dimethylformamide, among others.[\[2\]](#)[\[11\]](#)

Experimental Protocols

The solubility properties of tetraamminecopper(II) sulfate are central to its preparation. The following protocol, synthesized from multiple sources, details a standard laboratory procedure for its synthesis, which inherently demonstrates its solubility characteristics.

This procedure involves the reaction of aqueous copper(II) sulfate with concentrated ammonia, followed by precipitation of the complex salt with ethanol.[\[12\]](#)[\[13\]](#)

Principle: Water ligands in the aquated copper(II) ion, $[\text{Cu}(\text{H}_2\text{O})_4]^{2+}$, are displaced by ammonia molecules to form the more stable tetraamminecopper(II) complex, $[\text{Cu}(\text{NH}_3)_4]^{2+}$.[\[13\]](#) The product is then precipitated by adding ethanol, a solvent in which it is insoluble.[\[8\]](#)[\[12\]](#)

Materials:

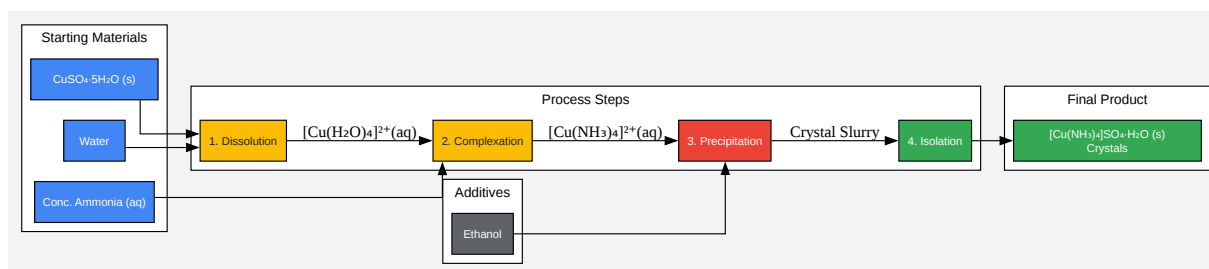
- Copper(II) sulfate pentahydrate ($\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$)
- Concentrated ammonia solution (NH_3 , aq)
- Distilled water
- Ethanol
- Beakers, graduated cylinders, stirring rod
- Vacuum filtration apparatus (Buchner funnel, filter flask)
- Ice bath

Procedure:

- **Dissolution:** Weigh a specific amount of copper(II) sulfate pentahydrate (e.g., 2.5 g) and dissolve it in a minimum amount of distilled water (e.g., 15 mL) in a beaker with stirring. Gentle warming can be applied to ensure complete dissolution.[\[9\]](#)[\[14\]](#)
- **Complexation:** In a fume hood, slowly add a concentrated ammonia solution to the copper(II) sulfate solution while stirring continuously. A pale blue precipitate of copper(II) hydroxide may initially form but will dissolve upon the addition of excess ammonia to yield a deep blue solution of the tetraamminecopper(II) complex.[\[12\]](#)[\[15\]](#)
- **Precipitation:** To the resulting deep blue solution, add ethanol (e.g., 25 mL) with stirring. The addition of this less polar solvent decreases the solubility of the complex, causing the deep blue crystals of $[\text{Cu}(\text{NH}_3)_4]\text{SO}_4 \cdot \text{H}_2\text{O}$ to precipitate.[\[9\]](#)[\[12\]](#)
- **Crystallization and Cooling:** Place the beaker in an ice bath for approximately 10-15 minutes to maximize the crystallization and yield of the product.[\[12\]](#)[\[13\]](#)
- **Isolation and Washing:** Collect the crystals by vacuum filtration using a Buchner funnel. Wash the collected crystals with small portions of cold ethanol to remove any soluble impurities.[\[13\]](#)[\[16\]](#)
- **Drying:** Allow air to be pulled through the funnel for several minutes to help dry the crystals. The final product can then be transferred to a watch glass to air dry completely.[\[13\]](#)[\[17\]](#)

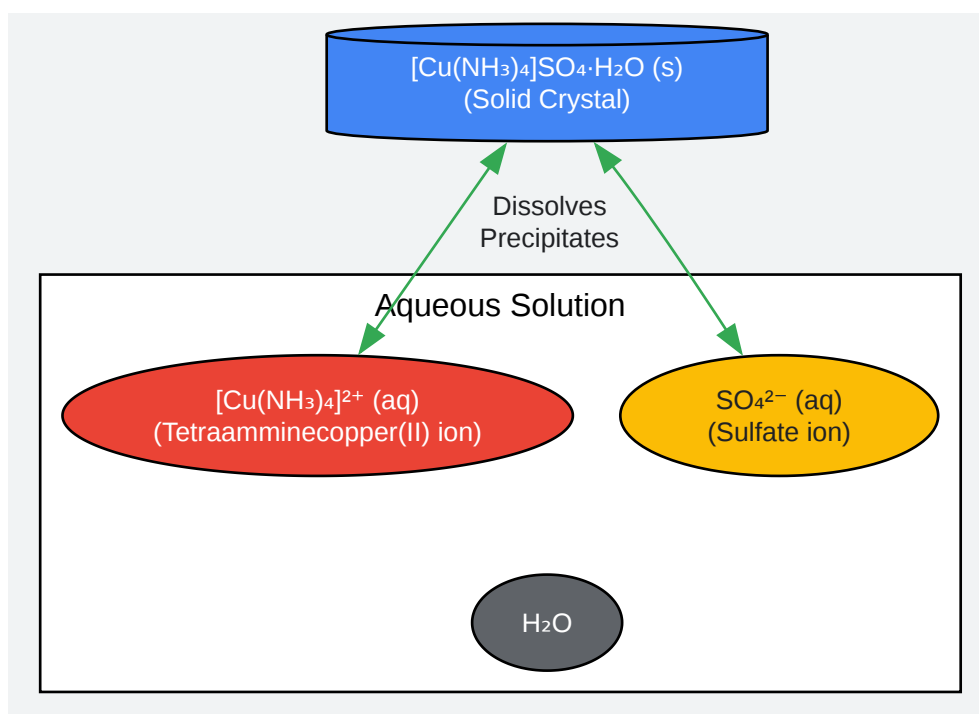
Visualized Workflows and Processes

The following diagrams, generated using the DOT language, illustrate the key logical processes related to the solubility and synthesis of tetraamminecopper(II) sulfate.



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Caption: Synthesis and precipitation workflow for tetraamminecopper(II) sulfate.



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Caption: Dissolution and equilibrium of the complex in an aqueous solution.

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